

# Application Notes and Protocols: Phosphonous Acid Derivatives in Asymmetric Catalysis

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## Compound of Interest

Compound Name: *Phosphonous acid*

Cat. No.: *B1230501*

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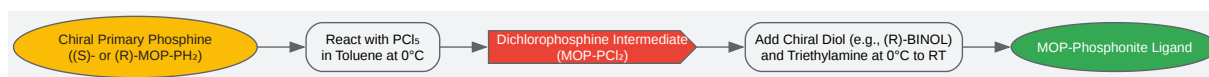
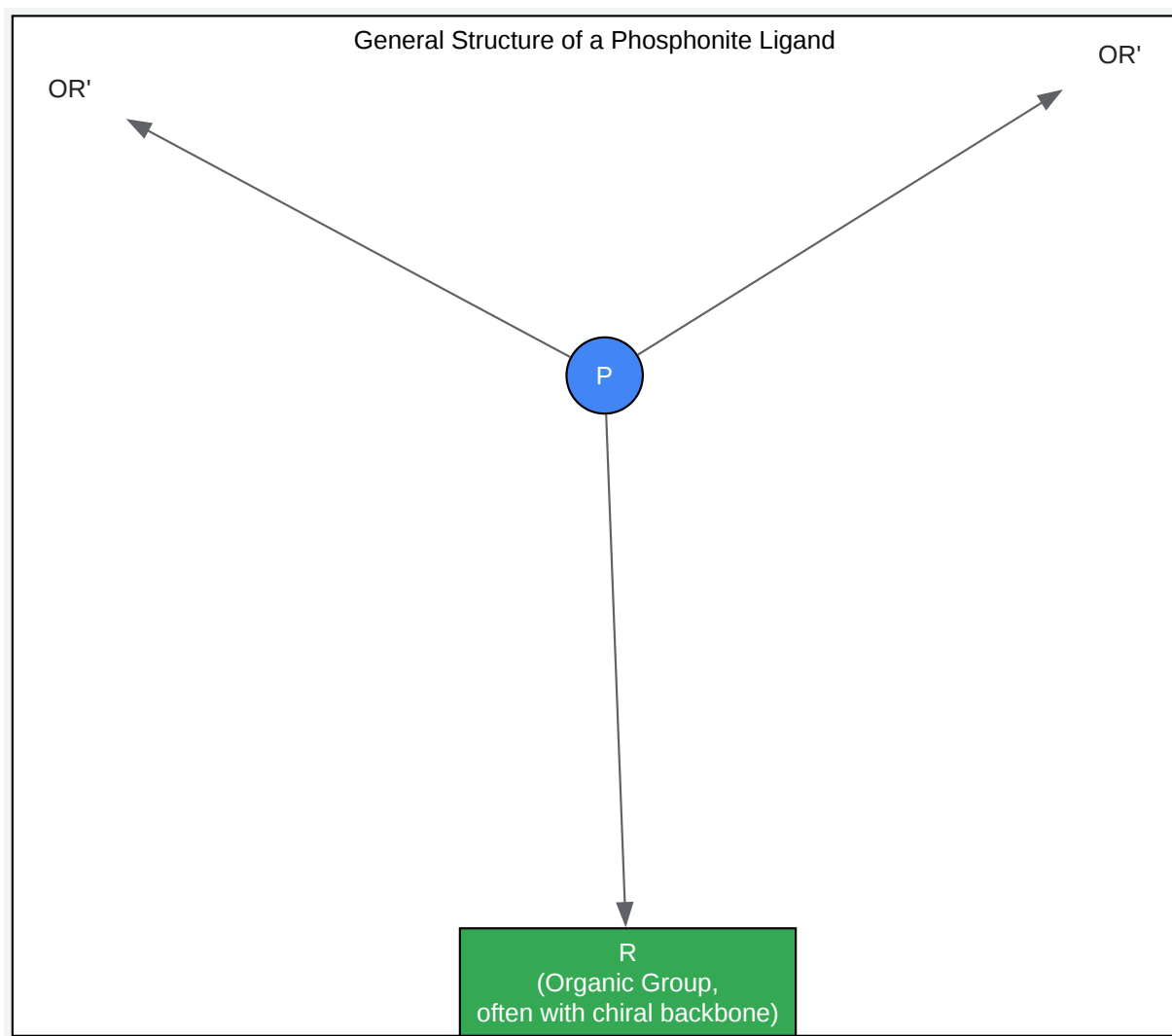
For Researchers, Scientists, and Drug Development Professionals

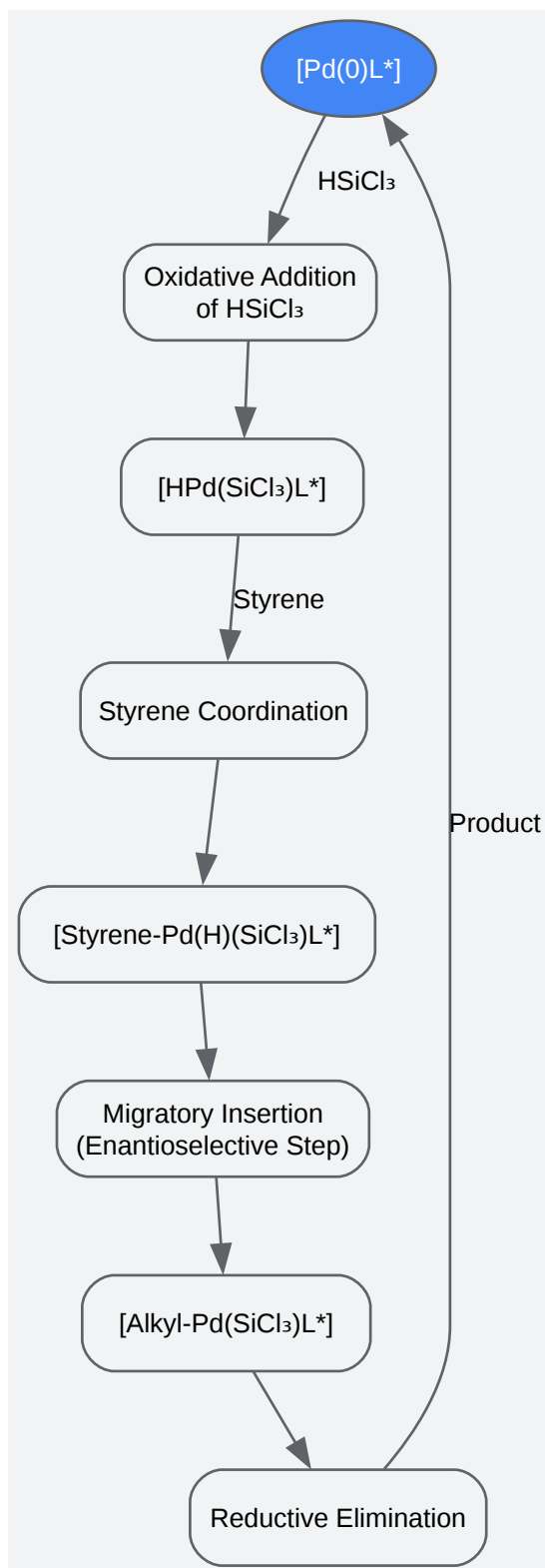
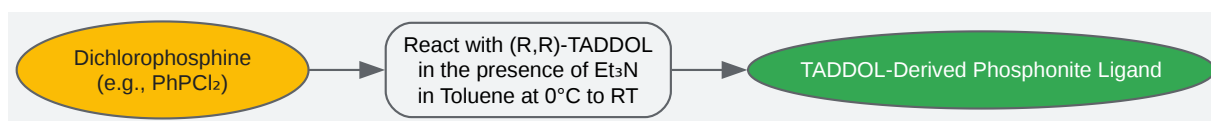
This document provides detailed application notes and experimental protocols for the use of **phosphonous acid** derivatives, specifically phosphonite ligands, in asymmetric catalysis. Chiral phosphonites have emerged as a versatile class of ligands, demonstrating high efficacy in a range of catalytic transformations due to their unique electronic and steric properties. Their modular synthesis allows for fine-tuning of the ligand scaffold to achieve high levels of enantioselectivity in various reactions, making them valuable tools in the synthesis of chiral molecules for the pharmaceutical and fine chemical industries.

## Overview of Phosphonite Ligands in Asymmetric Catalysis

**Phosphonous acid** derivatives, commonly known as phosphonites  $[RP(OR')_2]$ , serve as excellent ligands in asymmetric catalysis. Their strong  $\pi$ -acceptor character and the ease of modifying their steric and electronic properties have led to their successful application in a variety of transition-metal-catalyzed reactions. This document focuses on two prominent classes of phosphonite ligands: those derived from 2-(diphenylphosphino)-1,1'-binaphthyl (MOP) and those based on  $\alpha,\alpha,\alpha',\alpha'$ -tetraaryl-1,3-dioxolane-4,5-dimethanol (TADDOL).

The general structure of a phosphonite ligand involves a phosphorus(III) center bonded to one organic group and two alkoxy or aryloxy groups. The chirality can be introduced through a chiral backbone on the organic substituent, from chiral alcohols, or both.





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